Technical Guide: (Tetrahydrofuran-3-yl)methyl Chloroformate

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Compound of Interest

Compound Name:	*Oxolan-3-ylmethylchloroformate*
Cat. No.:	*B15259012*

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Molecular Weight: 164.59 g/mol Formula: $C_6H_9ClO_3$ Role: Specialized Acylating Agent / Chiral Building Block

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

(Tetrahydrofuran-3-yl)methyl chloroformate is the chloroformic acid ester of (tetrahydrofuran-3-yl)methanol. It acts as an electrophilic acylating agent, reacting primarily with nucleophiles (amines, alcohols) to form carbamates and carbonates.

Core Data Table[6]

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Property	Specification	Notes
Molecular Weight	164.59 g/mol	Calculated using IUPAC atomic weights ($C_6H_9ClO_3$).[1]
Molecular Formula	$C_6H_9ClO_3$	
Precursor Alcohol	(Tetrahydrofuran-3-yl)methanol	CAS: 124506-31-6 (racemic); 124506-32-7 (S); 124506-33-8 (R).[1]
Physical State	Colorless to pale yellow oil	Hygroscopic; lachrymator.
Boiling Point	>180°C (Predicted)	Typically used without distillation or distilled under high vacuum (<1 mmHg).[2]
Density	~1.25 g/mL (Estimated)	Denser than water; typical for chloroformates.[2]
Solubility	DCM, THF, Ethyl Acetate, Toluene	Reacts violently with water and alcohols.
Stability	Moisture Sensitive	Hydrolyzes to form HCl, CO_2, and the parent alcohol.

Structural Causality

The molecule features a chloroformate group (-OCOCl) attached to a methylene bridge (-CH_2-) extending from the C3 position of a tetrahydrofuran (THF) ring.[2]

- Reactivity: The carbonyl carbon is highly electrophilic due to the electron-withdrawing chlorine and oxygen atoms.
- Solubility: The THF ring imparts moderate polarity, making the reagent compatible with a wide range of organic solvents (DCM, THF) used in peptide and small molecule synthesis.
- Stereochemistry: If the starting alcohol is chiral (e.g., (S)-(tetrahydrofuran-3-yl)methanol), the configuration is retained during chloroformate formation, allowing for the synthesis of enantiopure drugs.

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Synthesis & Manufacturing Protocol

While phosgene gas was historically used, modern laboratory and pilot-scale protocols utilize Triphosgene (Bis(trichloromethyl) carbonate) due to its solid state and safer handling profile.[2]

Reaction Mechanism

(Where R = Tetrahydrofuran-3-yl)[2]

Step-by-Step Protocol (Triphosgene Route)

Safety Warning: This reaction generates phosgene in situ. Perform strictly in a fume hood.

- Preparation:
  - Solvent: Anhydrous Dichloromethane (DCM).[2]
  - Reagents: (Tetrahydrofuran-3-yl)methanol (1.0 eq), Triphosgene (0.34 eq), Pyridine (1.05 eq) or Diisopropylethylamine (DIPEA).[2]
  - Equipment: 3-neck round bottom flask, N_2 inlet, addition funnel, thermometer.
- Execution:
  - Step A: Charge the flask with Triphosgene and DCM. Cool to 0°C.[2]
  - Step B: Dissolve the alcohol and base in DCM. Add this solution slowly to the Triphosgene mixture over 30–60 minutes.
    - Scientific Rationale: Adding the alcohol to the phosgene source (inverse addition) ensures an excess of phosgene equivalents, preventing the formation of the symmetric carbonate byproduct (R-O-CO-O-R).[2]
  - Step C: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor conversion by TLC (stain with $KMnO_4$) or GC-MS (aliquot quenched with methanol).[2]
- Workup:
  - Wash the organic layer with cold 1N HCl (to remove pyridine), followed by saturated $NaHCO_3$ (to remove trace acid), and brine.[2]

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- Dry over anhydrous Na_2SO_4.
- Concentrate under reduced pressure at <40°C.[2]

Synthesis Workflow Diagram

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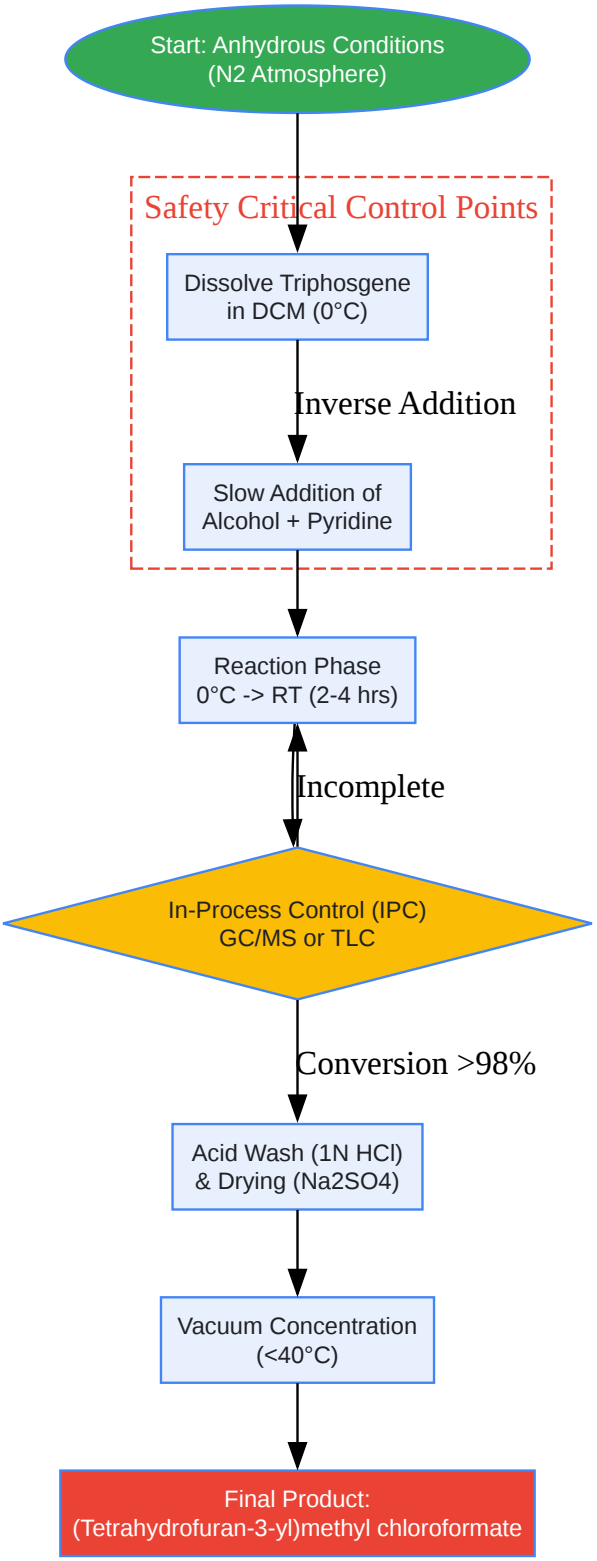


Figure 1: Triphosgene-Mediated Synthesis Workflow

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Applications in Medicinal Chemistry

This chloroformate is a specialized reagent used to install the (tetrahydrofuran-3-yl)methyl carbamate motif. This motif is prevalent in drug discovery for improving the physicochemical properties of amines.

Mechanism of Action

When reacted with a secondary amine (Drug-NH-R'), the chloroformate yields a carbamate:

[2]

Key Therapeutic Areas[6][9]

- CFTR Modulators: Patent literature indicates the use of this moiety in synthesizing correctors/potentiators for Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) proteins. The THF ring provides a balance of lipophilicity and hydrogen-bond accepting capability, often improving oral bioavailability.
- Antiretrovirals: Similar THF-based carbamates are found in HIV protease inhibitors (e.g., Amprenavir, Darunavir), where the cyclic ether oxygen interacts with the enzyme's backbone amides.
- Prodrug Strategies: The carbamate linkage is metabolically stable enough for systemic circulation but can be designed to cleave under specific enzymatic conditions.

Analytical Characterization & Quality Control

To validate the identity and purity of the synthesized chloroformate, the following multi-modal analysis is required.

Proton NMR (^{1}H-NMR) in $CDCl_3$[6][10]

- Diagnostic Signal: A doublet (or multiplet) at 4.1–4.3 ppm corresponding to the -CH_2-O- methylene protons. This signal is significantly deshielded compared to the starting alcohol (typically ~3.5 ppm) due to the electron-withdrawing carbonyl.
- Ring Signals: Multiplets at 1.6–3.8 ppm corresponding to the THF ring protons.

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Chloride Content Titration

- Method: Volhard Titration or Potentiometric Titration with $AgNO_3$.
- Target: Theoretical Cl % = (35.45 / 164.[2]59) * 100 ≈ 21.54%.[2]
- Purpose: Quantifies the active chloroformate content and detects hydrolysis (which would increase free HCl).[2]

Derivatization Test (GC/HPLC)

- Protocol: React a small aliquot with excess methanol to form the methyl carbonate derivative.
- Analysis: Analyze the resulting methyl carbonate by GC-MS. This avoids decomposing the unstable chloroformate on the column.

Quality Control Logic Flow

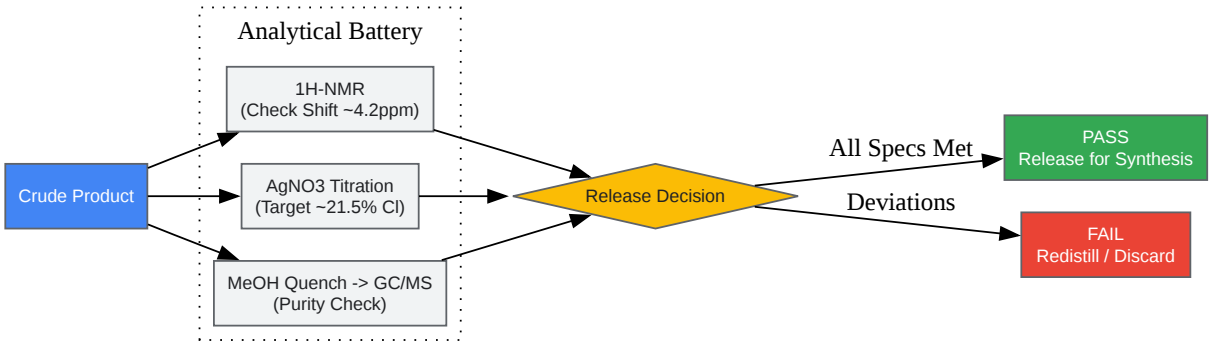


Figure 2: Quality Control Decision Tree

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Handling and Stability

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- Storage: Store at 2–8°C (or -20°C for long term) under an inert atmosphere (Argon/Nitrogen).
- Moisture Sensitivity: Highly susceptible to hydrolysis. Containers must be sealed with Parafilm and stored in a desiccator.
- Hazards:
  - Inhalation: Toxic.[3][4] Releases HCl and CO_2 upon contact with mucosal membranes.
  - Skin: Corrosive. Wear nitrile gloves and a lab coat.
- Decontamination: Quench spills with dilute aqueous ammonia or saturated sodium bicarbonate solution.

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